

An In-Depth Technical Guide to Diisopropyl Succinate

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Compound of Interest

Compound Name: *Diisopropyl succinate*

Cat. No.: *B1582463*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Diisopropyl succinate**, a versatile chemical compound with applications spanning from industrial manufacturing to potential roles in pharmaceutical development. This document details its chemical identity, physicochemical properties, synthesis protocols, and current applications, with a focus on data presentation and experimental methodologies.

Chemical Identity

IUPAC Name: dipropan-2-yl butanedioate[1][2]

Synonyms: A variety of synonyms are used to identify **Diisopropyl succinate**, reflecting its common usage in different industrial and academic contexts. These include:

- **Diisopropyl succinate**[1][2]
- Butanedioic acid, bis(1-methylethyl) ester[1][2]
- DIPS[3]
- Succinic acid diisopropyl ester[1][3]
- Diisopropylsuccinate[1][2]

- Butanedioic acid, 1,4-bis(1-methylethyl) ester[1][2]
- EINECS 213-110-0[1][2]

Physicochemical Properties

Diisopropyl succinate is a colorless, transparent liquid with a faint, fruity odor.[1] It is characterized by its miscibility with various organic solvents and insolubility in water.[1][4] The key physicochemical properties are summarized in the table below for easy reference and comparison.

Property	Value	Source
Molecular Formula	C ₁₀ H ₁₈ O ₄	[2][3]
Molecular Weight	202.25 g/mol	[2][3]
CAS Number	924-88-9	[2][3]
Density	0.99 g/cm ³	[3][4]
Boiling Point	228 °C at 760 mmHg	[3][4][5]
Melting Point	263.0 °C	[3][4]
Flash Point	96.3 °C	[4]
Vapor Pressure	12.2 Pa at 25°C	[3][4]
Refractive Index	1.4170 to 1.4190	[3][4]
Water Solubility	Sparingly soluble	[1]
Solubility in Organic Solvents	Miscible with ethanol, acetone, and ether	[1]
LogP	2.2	[3]

Experimental Protocols

Detailed methodologies for the synthesis of **Diisopropyl succinate** are crucial for researchers requiring this compound for further studies or as an intermediate. Two common synthesis

protocols are provided below.

Protocol 1: Microwave-Assisted Synthesis

This protocol describes a rapid and efficient method for the synthesis of **Diisopropyl succinate** using microwave irradiation.

Materials:

- Butanedioic acid (1 mol)
- Isopropanol (1.5-2 mol)
- AMA 2:3 (332 g, 0.6 mol)
- Dichloromethane
- Saturated sodium carbonate solution (Na_2CO_3)
- Anhydrous sodium sulfate (Na_2SO_4)
- Water

Procedure:

- Mix butanedioic acid, isopropanol, and AMA 2:3 in a reaction glass tube equipped with a screw cap and a magnetic stirrer until a homogeneous wet mixture is formed.[3]
- Place the reaction mixture in a microwave reactor (e.g., Anton Parr Monowave 300).[3]
- Irradiate the mixture at 80 °C for 8 minutes or at 120 °C for 20 minutes.[3]
- Upon completion, cool the mixture and dilute it with 41 mL of dichloromethane.[3]
- Filter the mixture by gravity and wash the filtrate with dichloromethane.[3]
- Sequentially wash the filtrate with saturated sodium carbonate solution and water.[3]
- Separate the organic layer and dry it with anhydrous sodium sulfate.[3]

- Filter the dried organic layer and concentrate it under reduced pressure to obtain **Diisopropyl succinate**.[\[3\]](#)

Protocol 2: Conventional Esterification

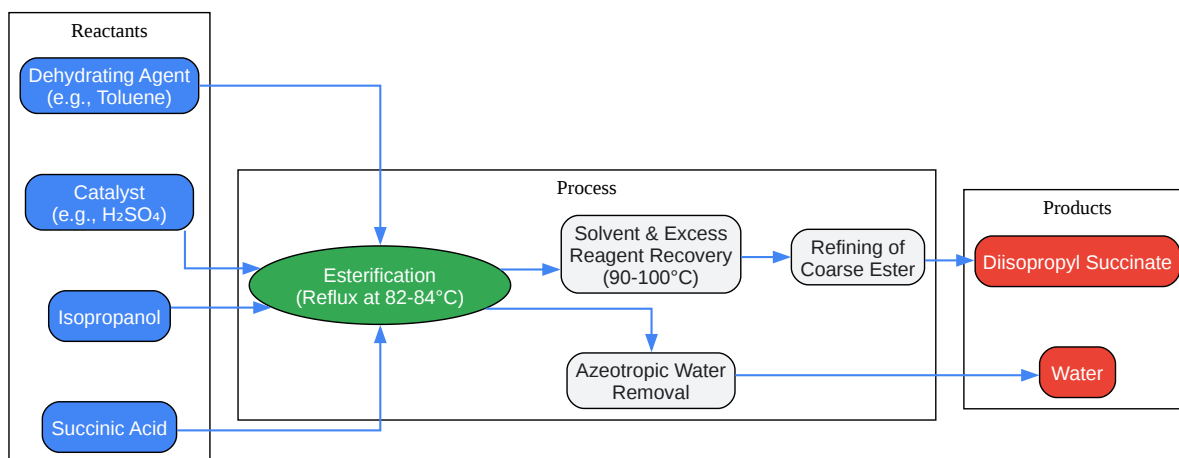
This protocol details a conventional method for synthesizing **Diisopropyl succinate** through esterification with azeotropic water removal.

Materials:

- Succinic acid
- Isopropanol
- Catalyst (e.g., 98% sulfuric acid)[\[6\]](#)
- Dehydrating agent (e.g., toluene)[\[6\]](#)

Procedure:

- In an esterification kettle equipped with a separation column, condenser, and water trap, add succinic acid, isopropanol, catalyst, and a dehydrating agent.[\[6\]](#) The typical weight ratios are Succinic Acid:Isopropanol = 14-20:25-35, Succinic Acid:Catalyst = 14-20:0.21-0.61, and Succinic Acid:Dehydrating agent = 14-20:7.0-10.0.[\[6\]](#)
- Heat the reaction mixture to a kettle temperature of 82-84 °C, with a condenser vapor phase temperature of 75-78 °C, and carry out the esterification under reflux.[\[6\]](#)
- Continue the reaction until no more water is collected in the water trap.[\[6\]](#)
- Increase the kettle temperature to 90-100 °C to recover the dehydrating agent and excess isopropanol.[\[6\]](#)
- Process the resulting coarse ester through refining to obtain pure **Diisopropyl succinate**.[\[6\]](#)



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Caption: Workflow for the conventional synthesis of **Diisopropyl succinate**.

Applications in Research and Development

Diisopropyl succinate serves as a versatile intermediate and solvent in various industrial and research applications.

4.1. Chemical Intermediate:

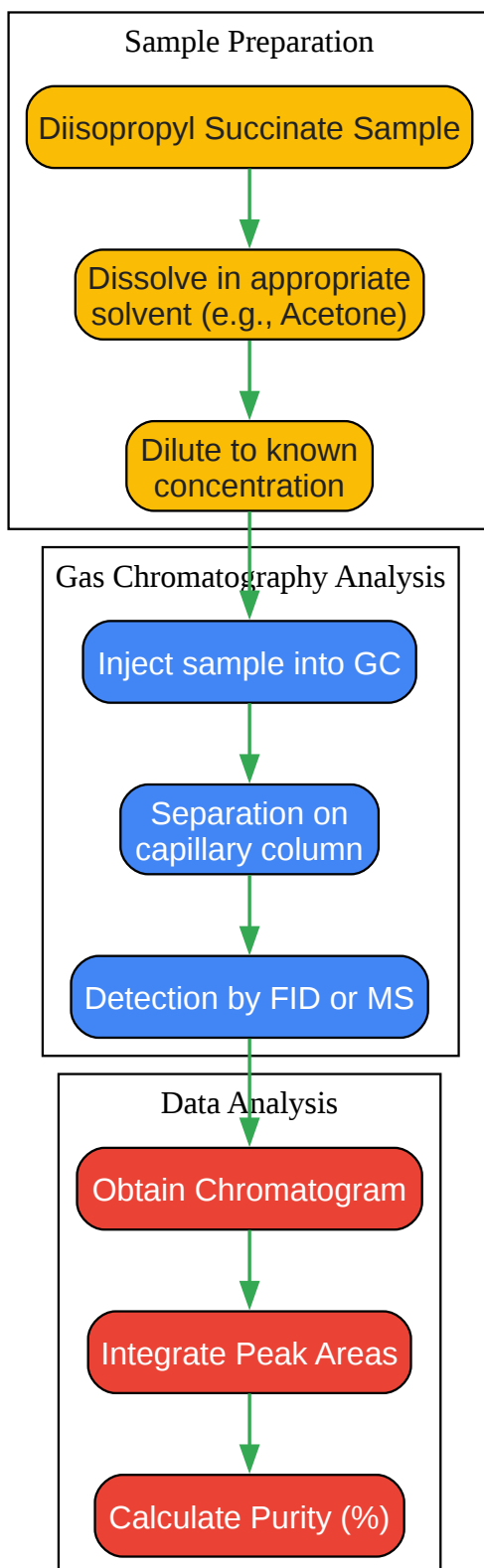
It is a crucial building block in the synthesis of a range of other organic compounds.^[7] Notably, it is a key raw material in the production of high-performance diketo-pyrrolo-pyrrole (DPP) pigments, which are valued for their stability and vibrant colors in paints and plastics.^[8]

4.2. Analytical Chemistry:

Diisopropyl succinate is utilized as a stationary phase in gas chromatography (GC) for the separation and analysis of chemical compounds.[7] Its properties allow for reliable and precise identification of substances in a laboratory setting.

4.3. Potential in Drug Development:

While direct applications in drug formulations are not extensively documented, its role as a versatile intermediate in organic synthesis is relevant to the pharmaceutical industry for the production of complex molecules.[8] Furthermore, as a succinate ester, it represents a potential vehicle for delivering succinate into cells to study metabolic and signaling pathways, as elevated succinate levels have been linked to inflammatory responses and effects on cell viability.[8]



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Caption: General workflow for purity assessment of **Diisopropyl succinate** using Gas Chromatography.

Safety and Handling

Diisopropyl succinate is generally considered to be of low concern based on experimental and modeled data.[2] However, it is irritating to the eyes, respiratory system, and skin.[4] It may also be harmful to aquatic organisms with long-term effects.[4] Standard laboratory safety protocols should be followed, including the use of personal protective equipment such as gloves and eye protection.[4] It should be stored in a dry, well-ventilated area at room temperature.[3][4]

This guide provides a foundational understanding of **Diisopropyl succinate** for professionals in research and drug development. The detailed information on its properties and synthesis can aid in its application as a chemical intermediate and in the exploration of its potential in pharmaceutical sciences.

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